

Mussaenosidic Acid: An In-depth Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Mussaenosidic acid*

Cat. No.: *B12384079*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Mussaenosidic acid is an iridoid glucoside, a class of monoterpenoids characterized by a cyclopentan-[C]-pyran skeleton. These natural products are of significant interest to the scientific community due to their wide distribution in the plant kingdom and their diverse biological activities. **Mussaenosidic acid** has been identified in several medicinal plants, including *Gardenia jasminoides* and *Vitex negundo*, and has been investigated for its potential therapeutic properties, notably its anti-inflammatory and neuroprotective effects. This technical guide provides a comprehensive overview of **Mussaenosidic acid**, including its chemical properties, biosynthetic pathway, and reported biological activities, along with generalized experimental protocols for its study.

Chemical and Physical Properties

Mussaenosidic acid is a glycoside, meaning it consists of a sugar molecule (glucose) attached to a non-sugar moiety (an iridoid aglycone). Its chemical structure and properties are summarized in the tables below.

Identifier	Value
IUPAC Name	(1S,4aS,7S,7aS)-7-hydroxy-7-methyl-1-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-4a,5,6,7a-tetrahydro-1H-cyclopenta[c]pyran-4-carboxylic acid[1]
CAS Number	82451-22-7[1]
Molecular Formula	C ₁₆ H ₂₄ O ₁₀ [1]
Molecular Weight	376.36 g/mol [1]

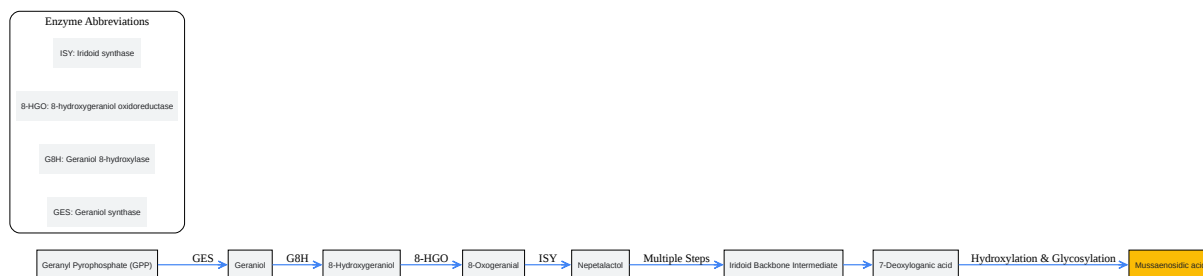
Spectroscopic Data

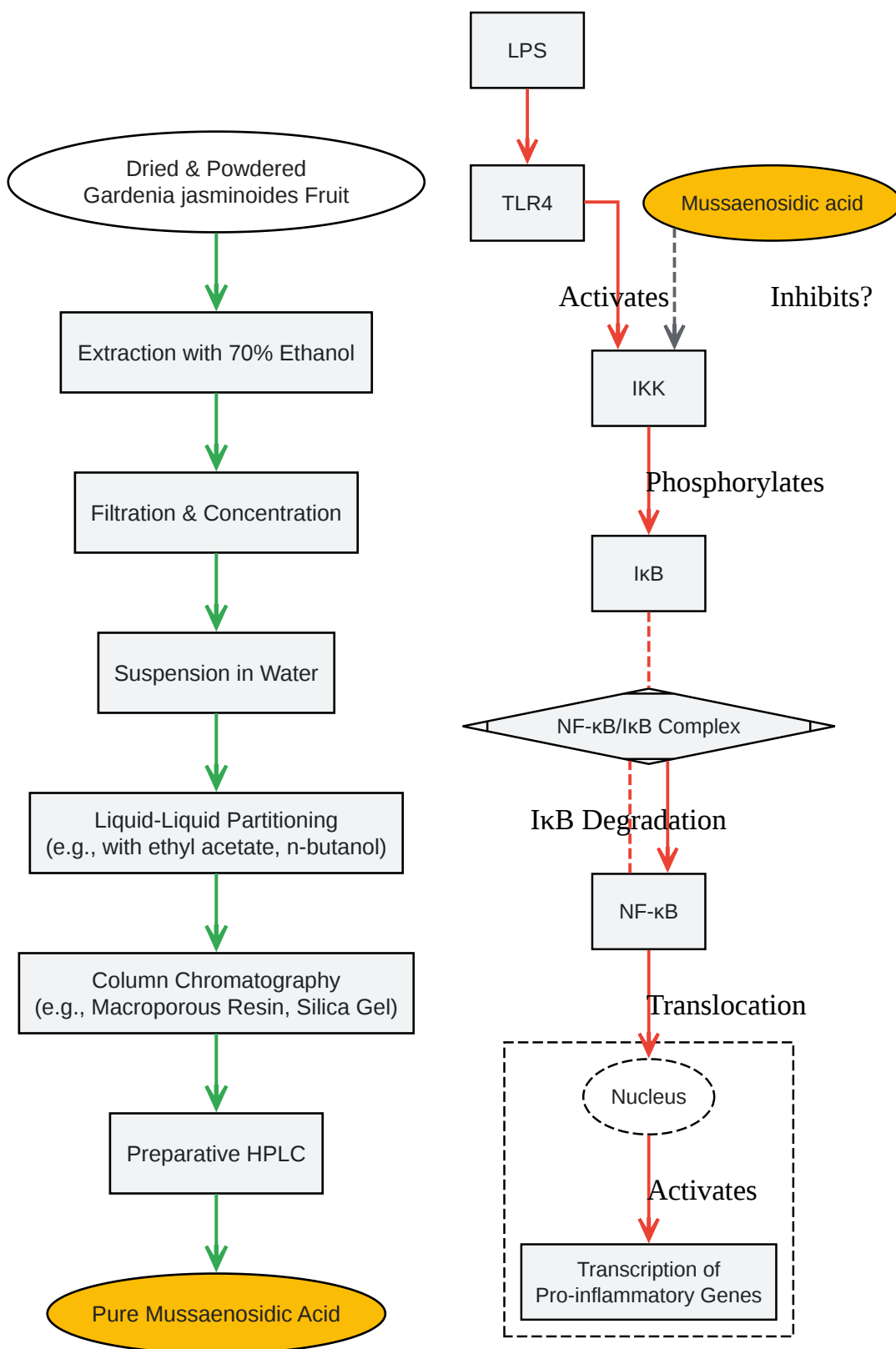
While detailed, fully assigned ¹H and ¹³C NMR data with coupling constants for **Mussaenosidic acid** are not readily available in the public domain, the following table summarizes the types of spectroscopic information that have been reported. Researchers undertaking the structural elucidation of this compound would typically acquire and interpret these spectra.

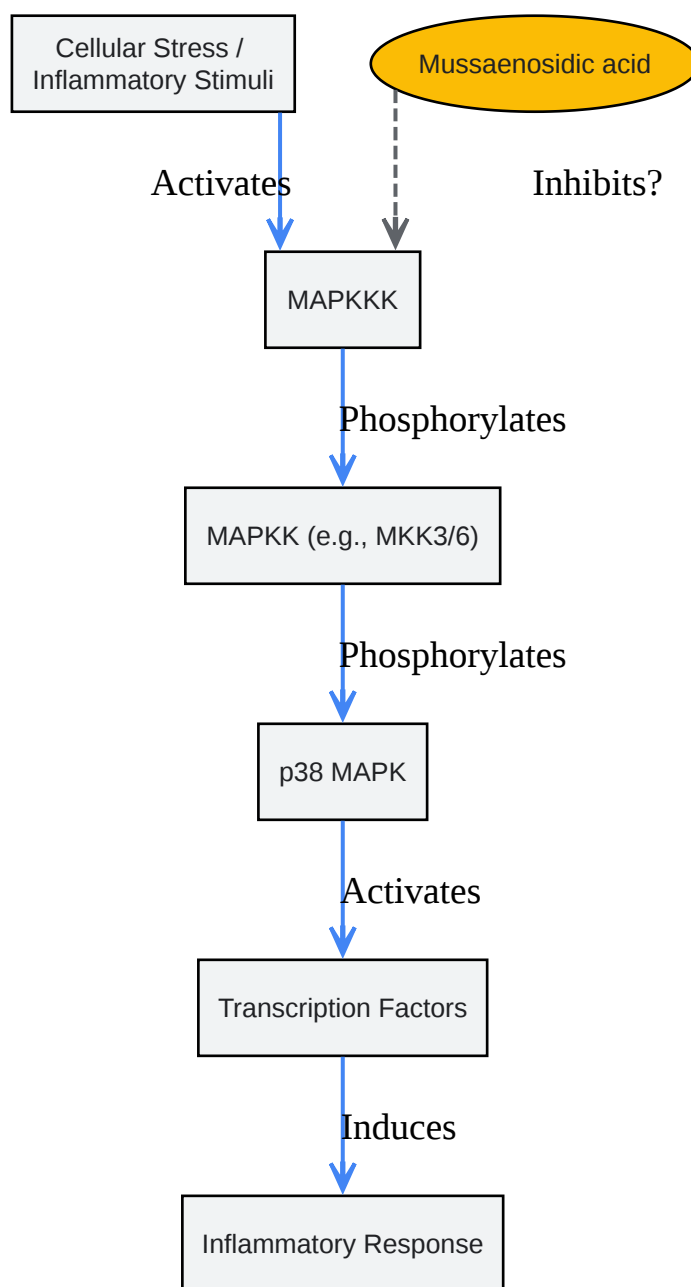
Spectroscopy Type	Data Summary
¹³ C NMR	A ¹³ C NMR spectrum for Mussaenosidic acid is available in spectral databases, which would reveal the number of unique carbon environments in the molecule.[1]
Mass Spectrometry (LC-MS)	Experimental LC-MS data is available, showing a precursor ion [M+H] ⁺ at m/z 377.1442.[1]
Infrared (IR) Spectroscopy	Specific IR absorption peak data for Mussaenosidic acid is not detailed in the available literature. However, a typical IR spectrum would be expected to show characteristic absorption bands for O-H (broad), C-H, C=O (carboxylic acid), and C-O functional groups.

Biosynthesis of Mussaenosidic Acid

Mussaenosidic acid, as an iridoid glycoside, is synthesized in plants via the terpene biosynthesis pathway. The core iridoid skeleton is derived from geranyl pyrophosphate (GPP), which is formed through the mevalonate (MVA) or methylerythritol phosphate (MEP) pathway. While the complete enzymatic cascade leading specifically to **Mussaenosidic acid** is not fully elucidated, the general pathway for iridoid biosynthesis is understood and is depicted below. This pathway involves a series of oxidation, cyclization, and glycosylation steps catalyzed by specific enzymes.







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References

- 1. frontiersin.org [frontiersin.org]
- To cite this document: BenchChem. [Mussaenosidic Acid: An In-depth Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12384079#understanding-mussaenosidic-acid-as-an-iridoid-glucoside]

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